using 4-Amino-L-proline to induce specific peptide conformations

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Compound of Interest

Compound Name:	*4-Amino-L-proline*
Cat. No.:	*B8601198*

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Precision Conformational Control using 4-Amino-L-proline

Mechanisms, Protocols, and pH-Switching Applications

Abstract

The incorporation of **4-amino-L-proline** (Amp) into peptide backbones represents a high-precision strategy for engineering secondary structure and responsiveness. Unlike canonical proline, which exists in a dynamic equilibrium of ring puckers, Amp derivatives leverage strong stereoelectronic effects (the gauche effect) to lock the pyrrolidine ring into specific

-endo or

-exo conformations. Furthermore, the ionizable 4-amino substituent (

) introduces a pH-dependent "switch," allowing researchers to modulate peptide bond cis/trans isomerism and polyproline helix stability in real-time. This guide details the mechanistic principles, solid-phase synthesis protocols, and characterization workflows for deploying Amp in drug design and biomaterials.

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Part 1: Mechanistic Insight – The Stereoelectronic Switch

To effectively use Amp, one must understand the causal link between the 4-substituent's stereochemistry, the ring pucker, and the resulting peptide backbone geometry.

The Gauche Effect and Ring Pucker

Proline rings are not planar; they pucker to relieve torsional strain. The two dominant puckers are

-exo (envelope flap up) and

-endo (envelope flap down).

- The Rule: Electronegative substituents at the 4-position prefer a pseudoaxial orientation due to the gauche effect (hyperconjugation between the

  and

  orbitals).[1]
- Protonation Amplification: The ammonium group (

) is significantly more electron-withdrawing than the neutral amine (

). Therefore, lowering the pH below the

  amplifies the gauche effect, "locking" the conformation more tightly.

Conformational Mapping

The ring pucker dictates the

(phi) and

(psi) torsion angles of the backbone, which in turn influences the cis/trans ratio of the peptide bond (

).

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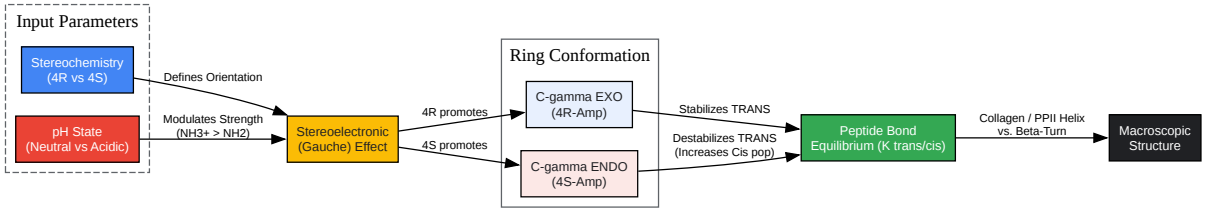
Derivative	Configuration	Preferred Pucker	Dominant Peptide Bond	Application
(4R)-Amp	trans relative to COOH	-exo	Trans ( )	Collagen stability, PPII helices
(4S)-Amp	cis relative to COOH	-endo	Cis bias increased	-turns, folding nucleation

Pathway Visualization

The following diagram illustrates the logic flow from stereochemistry to macroscopic structure.



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Caption: Logic flow showing how stereochemistry and pH converge to dictate peptide secondary structure via the gauche effect.

Part 2: Application Notes

Application A: Hyper-Stable Collagen Mimetics

Collagen requires a repeating Xaa-Yaa-Gly sequence where the Yaa position must adopt a

-exo pucker to stabilize the triple helix.

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- Strategy: Replace Hyp (Hydroxyproline) at the Yaa position with (4R)-Amp.
- Mechanism: At acidic pH, the (4R)-ammonium group exerts a stronger gauche effect than the hydroxyl group of Hyp, leading to a "hyper-exo" pucker and a more thermally stable triple helix.
- Note: At basic pH (neutral amine), stability decreases, allowing for pH-triggered unfolding (biomaterial release).

Application B: Functional Handles for "Proline Editing"

The 4-amino group is a potent nucleophile. Unlike Hyp (which requires difficult esterification), Amp can be functionalized on-resin or in solution.

- Acylation: Attaching electron-withdrawing acyl groups (e.g., fluoroacetyl) to the 4-amino nitrogen can mimic the ammonium state permanently, locking the conformation without pH dependence.
- Labeling: Site-specific attachment of fluorophores or biotin without disrupting the helix (provided the linker is long enough).

Part 3: Experimental Protocols

Protocol 1: Solid Phase Peptide Synthesis (SPPS) of Amp-Peptides

Objective: Synthesize a peptide containing **4-amino-L-proline** using Fmoc chemistry. Critical Reagent: Fmoc-**4-amino-L-proline**(Boc)-OH. The Boc protection on the side chain is orthogonal to the Fmoc group but is removed during final cleavage.

Materials:

- Resin: Rink Amide (for amides) or Wang (for acids).
- Amino Acid: Fmoc-(4R)-Amp(Boc)-OH (or 4S isomer).
- Coupling Reagents: HATU / DIEA (Preferred for proline couplings due to steric hindrance).

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- Deprotection: 20% Piperidine in DMF.[2][3]

Workflow:

- Resin Swelling: Swell resin in DMF for 30 min.
- Fmoc Deprotection: Treat with 20% Piperidine/DMF (

  min).[2] Wash with DMF (

).[4]
- Standard Coupling:
  - Dissolve 4.0 eq. Amino Acid + 3.9 eq. HATU in DMF.
  - Add 8.0 eq. DIEA.
  - Add to resin immediately. Shake for 45–60 min.
- Amp Coupling (Critical Step):
  - Note: Coupling onto a proline secondary amine is slow. Coupling a proline onto the chain is standard.
  - If coupling Fmoc-Amp(Boc)-OH to the chain: Use standard conditions.
  - If coupling the next residue onto the Amp N-terminus: Use double coupling (2x 1 hour) or PyAOP/HOAt to ensure completion.
  - QC: Chloranil test (for secondary amines) is required. The Kaiser test (ninhydrin) leads to false negatives on proline residues.
- Cleavage & Side-Chain Deprotection:
  - Cocktail: TFA / TIPS /

    (95:2.5:2.5).
  - Time: 2–3 hours. (The Boc group on the 4-amino position cleaves here).

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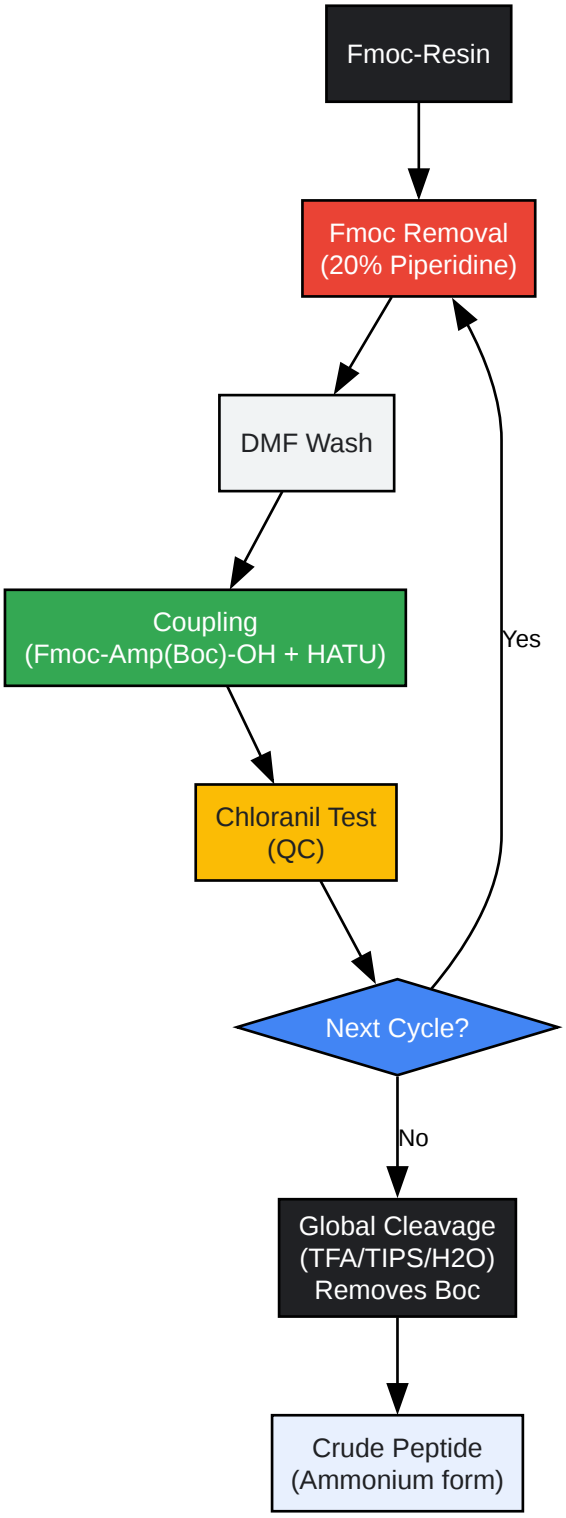
- Precipitation: Cold diethyl ether.



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Caption: SPPS workflow emphasizing the QC step specific to secondary amines (Chloranil) and the simultaneous removal of Boc during cleavage.

Protocol 2: Conformational Analysis via CD Spectroscopy

Objective: Validate the pH-dependent conformational switch (e.g., Collagen Triple Helix or PPII helix).

- Sample Preparation:
  - Dissolve peptide in phosphate buffer (10 mM).
  - Prepare two aliquots:
    - Acidic: pH 3.0 (Ensures Amp is

).
    - Basic: pH 10.0 (Ensures Amp is

      ; check peptide solubility/stability).
- Data Acquisition:
  - Instrument: Circular Dichroism Spectropolarimeter (e.g., Jasco J-1500).
  - Range: 190–260 nm.
  - Temperature: 4°C to 80°C (melt curve).
- Interpretation:
  - PPII Helix / Collagen: Look for a positive maximum at ~225 nm and a negative minimum at ~198 nm.
  - The Switch:
    - For (4R)-Amp peptides: The molar ellipticity at 225 nm (

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) should be higher at pH 3.0 than at pH 10.0, indicating stabilization of the polyproline helix by the ammonium group.

- Thermal Denaturation: The

  (melting temperature) should be significantly higher at acidic pH.

Part 4: Troubleshooting & Optimization

Issue	Probable Cause	Solution
Incomplete Coupling	Steric hindrance of the proline ring or N-terminal secondary amine.	Use HATU or PyAOP. Perform double coupling. Increase temperature to 50°C (microwave SPPS).
No pH Effect Observed	Buffer strength too high or pH not crossing the .	Ensure pH is well below 8 (for protonation) and well above 9 (for deprotonation). The of 4-Amp is ~10.4, but shifts in peptides.
Peptide Aggregation	High content of hydrophobic/charged residues.	Use ChemMatrix resin (better swelling). Add chaotropic salts (LiCl) during coupling.
Racemization	Over-activation during coupling.	Use Oxyma/DIC instead of HATU. Minimize base (DIEA) exposure time.

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